

# Histone Acetyltransferase Inhibitor II proper disposal procedures

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## Compound of Interest

Compound Name: *Histone Acetyltransferase Inhibitor II*  
Cat. No.: *B1339728*

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Proper handling and disposal of Histone Acetyltransferase (HAT) Inhibitor II are critical for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage this compound responsibly. Adherence to these protocols, in conjunction with your institution's specific Environmental Health & Safety (EHS) guidelines, is essential.

## Immediate Safety and Handling

Before handling **Histone Acetyltransferase Inhibitor II**, ensure you are familiar with its properties and have the appropriate personal protective equipment (PPE).

- Personal Protective Equipment (PPE): Always wear standard laboratory attire, including a lab coat, chemical-resistant gloves, and safety glasses with side shields.[1]
- Ventilation: Handle the solid compound and prepare solutions in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[2]
- Storage: Store the compound at its recommended temperature of 2-8°C, protected from light.[3][4]

## Chemical and Physical Properties

A summary of the key quantitative data for **Histone Acetyltransferase Inhibitor II** is provided below.

Property	Value
CAS Number	932749-62-7[3][4]
Molecular Formula	C <sub>20</sub> H <sub>16</sub> Br <sub>2</sub> O <sub>3</sub> [3][4]
Molecular Weight	464.15 g/mol [3][4]
Form	Solid[3][4]
Solubility	DMSO: 25 mg/mL[3][4], Ethanol: 10 mg/mL[3][4]
Storage Temperature	2-8°C[3][4]
Storage Class	11 - Combustible Solids[3][4]
Water Hazard Class	WGK 1 (Slightly hazardous to water)[3][4]

## Disposal Procedures

Disposal of **Histone Acetyltransferase Inhibitor II** must be treated as hazardous chemical waste. Under no circumstances should this compound or its solutions be disposed of down the drain or in regular trash.[5][6] Evaporation in a fume hood is not a permissible method of disposal.[5][6]

General Principles:

- Segregation: Keep waste streams separate. Do not mix **Histone Acetyltransferase Inhibitor II** waste with incompatible chemicals, such as strong acids, bases, or oxidizing agents.[2][5][7]
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents.
- Containment: Use only approved, chemically compatible waste containers. Keep containers securely closed at all times, except when adding waste.[6][8]

- Location: Store all hazardous waste in a designated Satellite Accumulation Area (SAA) within the laboratory.[5][8]

## Experimental Protocol: Waste Disposal Workflow

This protocol outlines the step-by-step process for managing different waste streams containing **Histone Acetyltransferase Inhibitor II**.

### 1. Unused or Expired Solid Compound:

- If possible, keep the material in its original, labeled container.
- Ensure the container cap is tightly sealed.
- Place the container in the designated SAA for solid hazardous waste.
- Arrange for pickup through your institution's EHS department.

### 2. Liquid Waste (Solutions in DMSO, Ethanol, etc.):

- Designate a specific, compatible waste container for halogenated organic solvent waste.
- Carefully pour the liquid waste into the container, avoiding splashes.
- Securely close the container lid immediately after adding the waste.
- When the container is full (do not overfill), arrange for pickup by EHS.

### 3. Contaminated Labware (Gloves, Pipette Tips, Wipes):

- Collect all solid materials that have come into direct contact with the inhibitor in a designated, lined container or a heavy-duty plastic bag labeled as hazardous solid waste.
- Once the container is full, seal it and place it in the SAA.
- Arrange for EHS pickup.

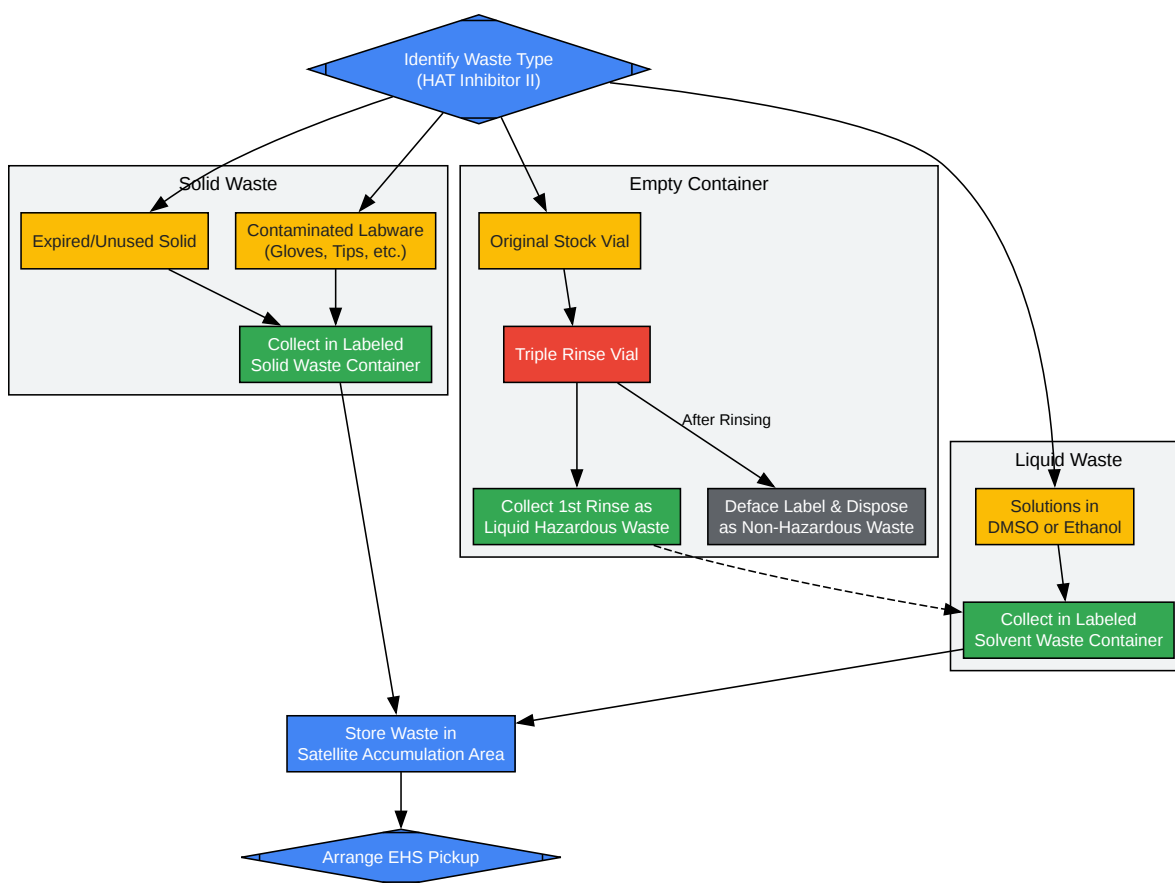
### 4. Empty Stock Containers:

- To render a container "empty" under regulatory standards, perform a triple rinse.[8][9]
- First Rinse: Add a small amount of a suitable solvent (such as ethanol) to the empty container, cap it, and rinse thoroughly. This first rinsate must be collected and disposed of as liquid hazardous waste.[8][9]
- Second & Third Rinse: Subsequent rinses with water can typically be disposed of down the drain, but confirm this with your institutional policy.[9]
- After triple-rinsing, deface or remove the original label to prevent confusion.[6]

- Dispose of the rinsed, unlabeled container as regular non-hazardous trash or glass waste, as per your facility's rules.[\[6\]](#)

## Disposal Process Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **Histone Acetyltransferase Inhibitor II**.



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